

# Aminopyrifen (CAS No. 1531626-08-0): A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Aminopyrifen

Cat. No.: B605478

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## Abstract

**Aminopyrifen** is a novel fungicide distinguished by its unique 2-aminonicotinate chemical structure and a distinct mode of action.[1][2][3] Identified by the CAS number 1531626-08-0, this compound has demonstrated significant efficacy against a broad spectrum of plant pathogenic fungi, particularly Ascomycetes and their related anamorphic fungi.[2][3][4] Its primary mechanism of action involves the inhibition of the GWT-1 protein, a critical enzyme in the glycosylphosphatidylinositol (GPI)-anchor biosynthesis pathway in fungi.[1][4][5][6][7][8][9] This disruption of GPI-anchor synthesis interferes with the integrity of the fungal cell wall, leading to potent antifungal effects.[4][9] This technical guide provides an in-depth overview of **Aminopyrifen**, including its physicochemical properties, biological activity, mechanism of action, and relevant experimental protocols.

## Chemical and Physical Properties

**Aminopyrifen**, with the IUPAC name (4-phenoxyphenyl)methyl 2-amino-6-methylpyridine-3-carboxylate, possesses the molecular formula C<sub>20</sub>H<sub>18</sub>N<sub>2</sub>O<sub>3</sub>. [9][10][11]

Property	Value	Source
CAS Number	1531626-08-0	[1][5][7][9][10]
Molecular Formula	C20H18N2O3	[5][7][9][10]
Molecular Weight	334.37 g/mol	[5][7][9][10]
IUPAC Name	(4-phenoxyphenyl)methyl 2-amino-6-methylpyridine-3-carboxylate	[9][10][11]
Synonyms	Aminopyrifen [ISO], AKD-5195	[1][4]
Appearance	Not specified (assumed solid)	
Solubility	Soluble in DMSO	[9]
InChI Key	PWWPULQZEAPTTB-UHFFFAOYSA-N	[5][9][11]
SMILES Code	<chem>Cc1ccc(C(=O)OCc2ccc(Oc3ccccc3)cc2)c(N)n1</chem>	[5][9]

## Biological Activity and Efficacy

**Aminopyrifen** exhibits potent fungicidal activity against a wide array of plant pathogenic fungi. Its efficacy has been demonstrated in both in vitro and in planta studies.

## Antifungal Spectrum

In vitro assays have shown that **Aminopyrifen** is highly effective against various Ascomycetes and related anamorphic fungi, with EC50 values ranging from 0.0039 to 0.23 mg/L.[2][3][4] It also shows high efficacy against the Basidiomycete *Rhizoctonia solani* AG-1 IA (EC50: 0.029 mg/L).[2][4] However, its activity is low against *Sclerotium rolfsii* (EC50: 5.9 mg/L) and it is inactive against Oomycetes like *Pythium aphanidermatum* at 10 mg/L.[2][4]

Fungal Species	EC50 (mg/L) (in vitro)
Botrytis cinerea	0.0039 - 0.23
Colletotrichum acutatum	0.0039 - 0.23
Fusarium oxysporum f. sp. lycopersici	0.0039 - 0.23
Glomerella cingulata	0.0039 - 0.23
Monilinia fructicola	0.0039 - 0.23
Sclerotinia sclerotiorum	0.0039 - 0.23
Venturia inaequalis	0.0039 - 0.23
Verticillium dahliae	0.0039 - 0.23
Rhizoctonia solani AG-1 IA	0.029

## In Planta Efficacy

In greenhouse trials, **Aminopyrifen** demonstrated greater than 90% control of rice blast (*Pyricularia oryzae*) at concentrations of 50-100 ppm, which is comparable or superior to the conventional fungicide boscalid.[5] It is also effective against cucumber gray mold and powdery mildew.[2] Field trials have shown that **Aminopyrifen** at 150 mg/L effectively controls gray mold and powdery mildew.[2][3]

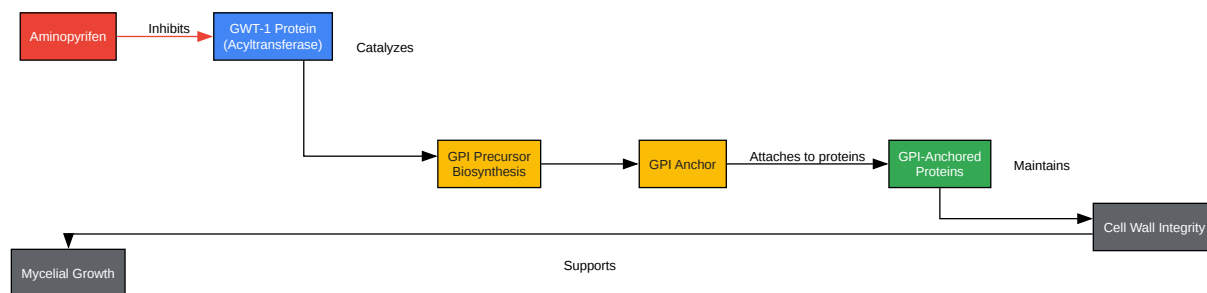
Plant Disease	Pathogen	EC50 (mg/L) (potted plants)
Cucumber anthracnose	Colletotrichum orbiculare	3.6
Rice blast	Pyricularia oryzae	1.2
Cucumber powdery mildew	Podosphaera xanthii	4.3 - 12
Wheat powdery mildew	Blumeria graminis f. sp. tritici	4.3 - 12
Wheat rust	Puccinia recondita	4.3 - 12

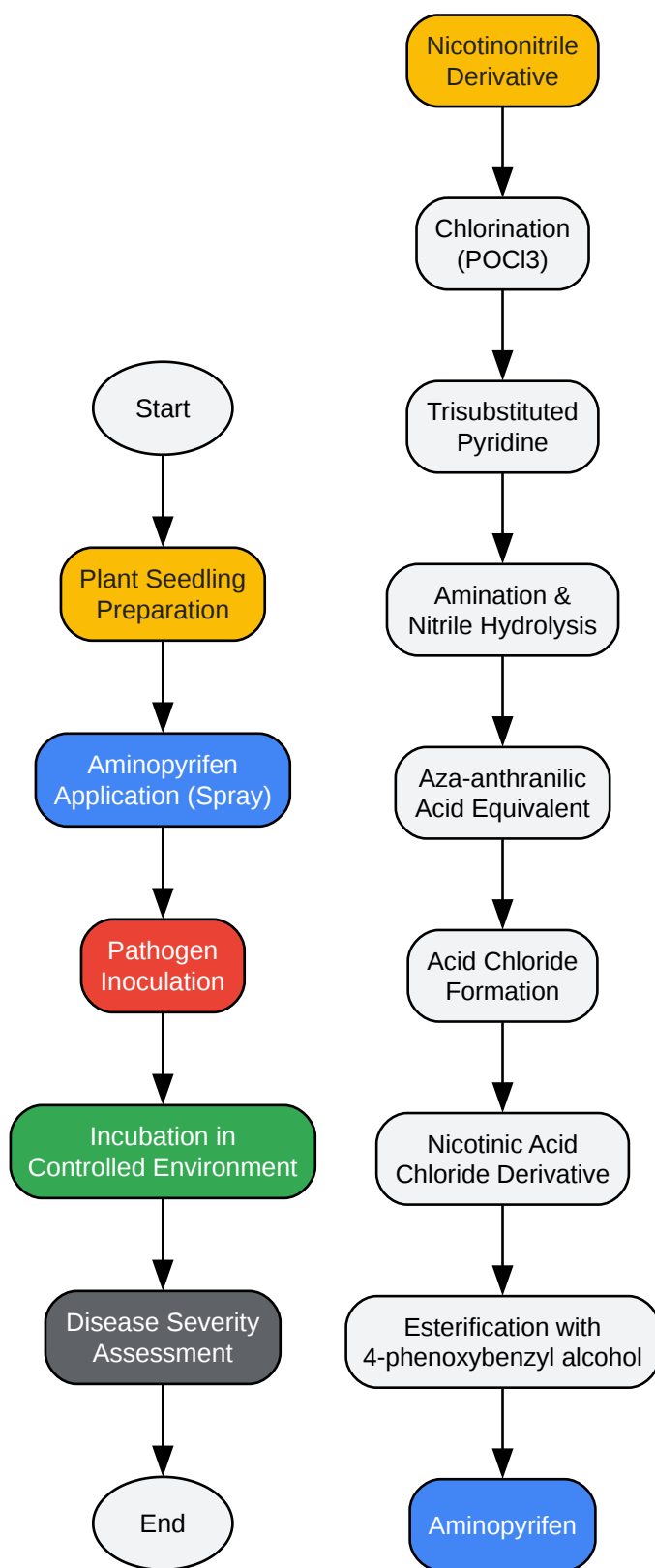
## Lack of Cross-Resistance

A significant advantage of **Aminopyrifin** is its lack of cross-resistance with existing classes of fungicides. Studies have shown its high activity against strains of *Botrytis cinerea* that are resistant to benzimidazoles (benomyl), N-phenylcarbamates (diethofencarb), dicarboximides (procymidone), Quinone outside inhibitors (azoxystrobin), and succinate dehydrogenase inhibitors (boscalid).<sup>[1][2][3]</sup> This indicates a unique mode of action, making it a valuable tool for resistance management.<sup>[1][2][3][4]</sup>

## Mechanism of Action

**Aminopyrifin**'s fungicidal activity stems from its inhibition of the GWT-1 protein, an acyltransferase involved in the biosynthesis of the glycosylphosphatidylinositol (GPI) precursor.<sup>[1][4]</sup> GPI anchors are essential for attaching certain proteins to the cell surface, which are crucial for maintaining the integrity of the fungal cell wall.<sup>[4][9]</sup> By inhibiting GWT-1, **Aminopyrifin** disrupts this process, leading to abnormal mycelial growth and ultimately, fungal cell death.<sup>[4]</sup>





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- To cite this document: BenchChem. [Aminopyrifen (CAS No. 1531626-08-0): A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b605478#aminopyrifen-cas-number-1531626-08-0-technical-data>]

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